

# Physical properties of 1-(3-Chlorophenyl)ethanol (boiling point, density)

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## Compound of Interest

Compound Name: (S)-1-(3-Chlorophenyl)ethanol

Cat. No.: B144222

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## Technical Guide: Physical Properties of 1-(3-Chlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of 1-(3-Chlorophenyl)ethanol, a chemical intermediate of interest in organic synthesis and pharmaceutical development. This document outlines its boiling point and density, supported by generalized experimental protocols for their determination. Additionally, a proposed synthetic pathway is visualized to aid in understanding its formation.

## Core Physical Properties

The physical characteristics of 1-(3-Chlorophenyl)ethanol are crucial for its handling, purification, and application in various chemical reactions. The primary physical data for this compound are summarized below.

Physical Property	Value	Conditions
Boiling Point	83-85 °C	at 1.5 mmHg[1]
Density	1.173 g/mL	Not Specified

## Experimental Protocols

While specific experimental procedures for the determination of the physical properties of 1-(3-Chlorophenyl)ethanol are not readily available in the reviewed literature, the following established methods for organic liquids of similar nature are applicable.

### Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of liquid, the capillary method is a common and effective technique.

#### Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Sample of 1-(3-Chlorophenyl)ethanol

#### Procedure:

- A small amount (a few milliliters) of 1-(3-Chlorophenyl)ethanol is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The assembly is heated gradually in a heating bath.
- As the liquid heats, air trapped in the capillary tube will slowly be expelled.

- Upon reaching the boiling point, a continuous stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

## Determination of Density

The density of a substance is its mass per unit volume. For a liquid such as 1-(3-Chlorophenyl)ethanol, this can be determined using a pycnometer or by simple mass and volume measurements.

Materials:

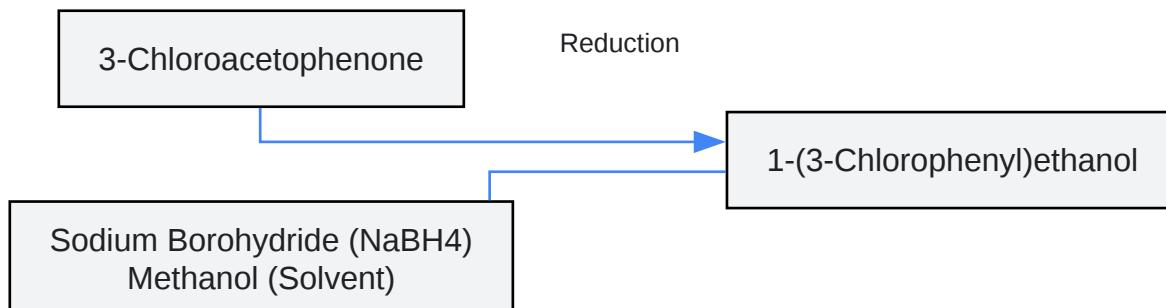
- Graduated cylinder or volumetric flask
- Analytical balance
- Sample of 1-(3-Chlorophenyl)ethanol

Procedure:

- An empty, dry graduated cylinder or volumetric flask is weighed accurately on an analytical balance.
- A known volume of 1-(3-Chlorophenyl)ethanol is carefully transferred into the weighed container.
- The container with the liquid is then reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.

## Synthesis of 1-(3-Chlorophenyl)ethanol

A common and effective method for the synthesis of secondary alcohols such as 1-(3-Chlorophenyl)ethanol is the reduction of the corresponding ketone. In this case, 3-chloroacetophenone serves as the logical precursor.



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Caption: Proposed synthesis of 1-(3-Chlorophenyl)ethanol via reduction of 3-chloroacetophenone.

## General Synthetic Protocol: Reduction of 3-Chloroacetophenone

The following is a generalized protocol based on the reduction of similar ketones.

### Materials:

- 3-Chloroacetophenone
- Sodium borohydride (NaBH<sub>4</sub>)
- Methanol (or another suitable protic solvent)
- Round-bottom flask
- Magnetic stirrer
- Ice bath

### Procedure:

- 3-Chloroacetophenone is dissolved in methanol in a round-bottom flask equipped with a magnetic stirrer.
- The solution is cooled in an ice bath to 0-5 °C.
- Sodium borohydride is added portion-wise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, the reaction mixture is stirred at room temperature until the reaction is complete (monitored by techniques such as Thin Layer Chromatography).
- The reaction is quenched by the slow addition of water or a dilute acid.
- The product is typically extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed, dried, and the solvent is removed under reduced pressure to yield the crude 1-(3-Chlorophenyl)ethanol, which can be further purified by distillation or chromatography.

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## References

- 1. [chemsynthesis.com](http://chemsynthesis.com) [chemsynthesis.com]
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